

Application Notes & Protocols: Finding Specific Authors in the TRITA Series

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide on how to locate publications by specific authors within the **TRITA** series, the official publication series of the KTH Royal Institute of Technology. All publications within this series are indexed and accessible through the DiVA portal, a digital scientific archive.

Introduction to the TRITA Series and DiVA Portal

The **TRITA** series encompasses a wide range of academic publications from the KTH Royal Institute of Technology, including doctoral and licentiate theses, student theses, and research reports.[1] The acronym **TRITA** stands for "Transactions of the Royal Institute of Technology + A".[1][2] To ensure broad accessibility and dissemination of research, all publications in the **TRITA** series are registered and made available electronically through the DiVA portal.[2] DiVA is a comprehensive database that provides access to research publications and student theses from numerous universities and research institutions.

Protocols for Finding Specific Authors

There are two primary methods for searching for authors within the **TRITA** series in the DiVA portal: a simple search and an advanced search.

Protocol 1: Simple Search

The simple search is a quick method to find an author's publications if you have their full name.



Experimental Protocol:

- Navigate to the KTH DiVA portal website.
- Locate the main search bar on the homepage.
- Enter the full name of the author you are searching for in the search bar. It is recommended to enclose the name in quotation marks for a more precise search (e.g., "John Doe").
- To specifically narrow the search to the **TRITA** series, you can add "**TRITA**" to your search query (e.g., "John Doe" AND "**TRITA**").
- Press the "Search" button to execute the query.
- The search results page will display a list of publications. You can further refine the results using the filtering options on the left-hand side of the page.

Protocol 2: Advanced Search

The advanced search provides more granular control over your search parameters and is recommended for more complex queries or when the simple search yields too many irrelevant results.

Experimental Protocol:

- Navigate to the KTH DiVA portal website.
- Click on the "Advanced search" link, which is typically located near the simple search bar.[3]
- Within the advanced search interface, you will find several fields to input your search criteria.
- Author Field: Enter the last name and first name of the author in the designated "Author" fields. The system may suggest names as you type.[1]
- Series Field: To restrict the search to the **TRITA** series, locate the "Series" field. You can either type "**TRITA**" into the field or browse a list of available series.



- Additional Filters: You can further refine your search by specifying a date range, publication type (e.g., doctoral thesis, article), or keywords.
- Click the "Search" button to view the results.

Data Presentation

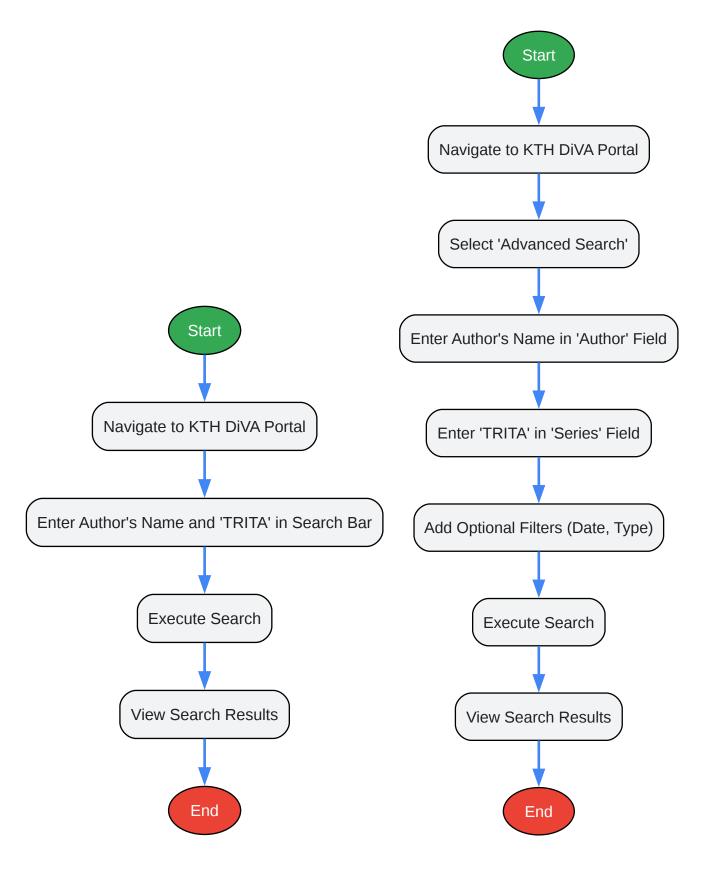
The following table summarizes the key search parameters available in the DiVA portal for finding authors in the **TRITA** series.

| Search Parameter | Simple Search | Advanced Search | Description |
|-------------------|--------------------|-----------------|--|
| Author Name | Yes | Yes | Search by the author's full or partial name. |
| Series Name | Yes (as a keyword) | Yes | Specifically filter for publications within the TRITA series. |
| Publication Type | No | Yes | Filter by the type of publication (e.g., thesis, report). |
| Date Range | No | Yes | Narrow the search to a specific period. |
| Keywords | Yes | Yes | Search for specific terms in the title, abstract, or keywords. |
| Boolean Operators | Yes (AND, OR, NOT) | Yes | Combine or exclude search terms for more precise results.[1] |

Mandatory Visualization

The following diagrams illustrate the logical workflows for finding a specific author in the **TRITA** series using both the simple and advanced search methods.





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References

- 1. Advanced search DiVA Digitala Vetenskapliga Arkivet [info.diva-portal.org]
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- 3. Search and link DiVA Digitala Vetenskapliga Arkivet [info.diva-portal.org]
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